

Techniques for Isolating Novel Tanzawaic Acid Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: Tanzawaic acid E

Cat. No.: B15593096

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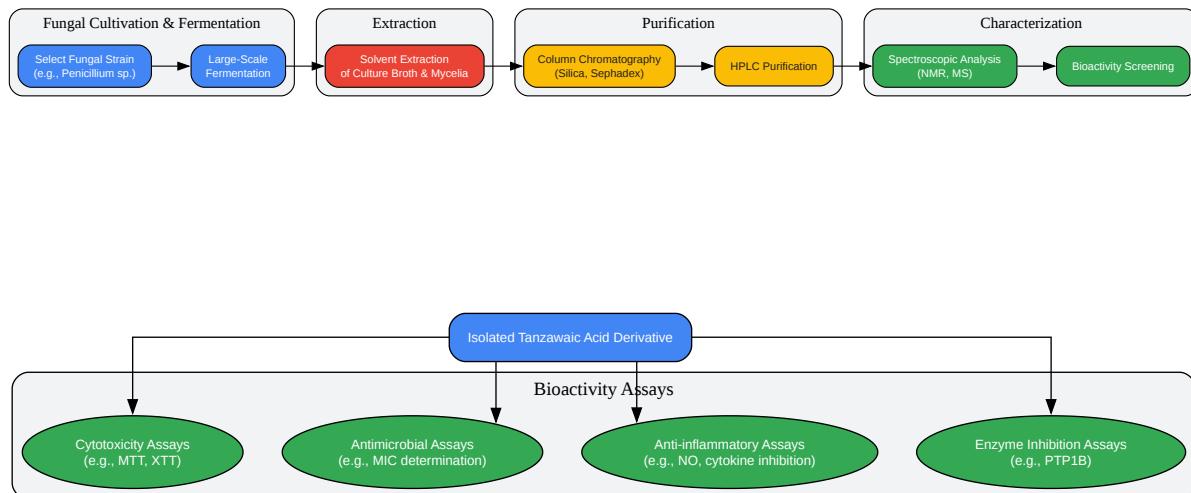
This document provides detailed application notes and protocols for the isolation, purification, and characterization of novel tanzawaic acid derivatives, a class of polyketides with promising biological activities. These compounds are primarily produced by various species of the fungal genus *Penicillium* and have demonstrated a range of activities including cytotoxic, anti-inflammatory, and antimicrobial properties.^{[1][2]} The protocols outlined below are compiled from established methodologies in the field and are intended to serve as a comprehensive guide for researchers.

I. Overview of Tanzawaic Acid Derivatives

Tanzawaic acids are a class of fungal secondary metabolites characterized by a decalin ring system.^[3] First isolated from *Penicillium* sp., numerous analogues have since been discovered from various fungal strains, including marine and freshwater-derived *Penicillium* species.^{[4][5]} ^{[6][7]} The structural diversity within this family arises from variations in oxidation patterns, side-chain modifications, and stereochemistry, leading to a wide array of biological activities.^{[2][8]}

II. General Workflow for Isolation and Characterization

The process of isolating and identifying novel tanzawaic acid derivatives typically follows a multi-step workflow, from fungal cultivation to final structure elucidation.

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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Identification of the polyketide synthase gene responsible for the synthesis of tanzawaic acids in *Penicillium steckii* IBWF104-06 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Tanzawaic acid derivatives from freshwater sediment-derived fungus *Penicillium* sp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Tanzawaic acids isolated from a marine-derived fungus of the genus *Penicillium* with cytotoxic activities [ouci.dntb.gov.ua]

- 8. First Total Synthesis of Tanzawaic Acid B - PMC [pmc.ncbi.nlm.nih.gov]
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